Technical Guide: 4-Methoxy-2,3-dimethylbenzoic Acid Methyl Ester

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Compound of Interest

Compound Name:	*Methyl 4-methoxy-2,3-dimethylbenzoate*
Cat. No.:	*B7900970*

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Abstract

This technical guide provides a comprehensive analysis of 4-Methoxy-2,3-dimethylbenzoic acid methyl ester (CAS: 5628-62-6), a specialized aromatic building block used in the synthesis of polyketide natural products and pharmaceutical intermediates. Unlike common benzoate esters, the specific 2,3-dimethyl-4-methoxy substitution pattern imparts unique steric and electronic properties, making it a critical scaffold in the development of SGK1 inhibitors and antifungal benzodioxinones. This document details its nomenclature, spectroscopic signature, validated synthesis protocols, and application in drug discovery.

Chemical Identity & Nomenclature

Accurate identification of this molecule requires navigating several naming conventions used across patent literature and chemical databases.

Synonym Mapping

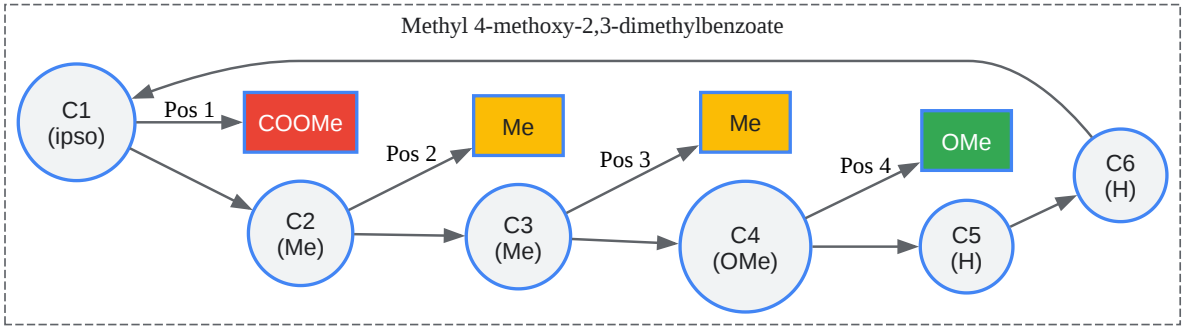
The following table consolidates valid identifiers to facilitate cross-database searching (SciFinder, PubChem, Reaxys).

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Category	Primary Identifier	Notes
Common Name	Methyl 4-methoxy-2,3-dimethylbenzoate	Most frequently used in commercial catalogs.
IUPAC Name	Methyl 4-methoxy-2,3-dimethylbenzoate	Standard systematic name.
Inverted Name	Benzoic acid, 4-methoxy-2,3-dimethyl-, methyl ester	Used in CAS and older indices.
CAS Registry	5628-62-6	Specific to the methyl ester form.
Related Acid CAS	5628-61-5	4-Methoxy-2,3-dimethylbenzoic acid (Hydrolyzed form).[1]
Molecular Formula	$C_{11}H_{14}O_3$	MW: 194.23 g/mol

Structural Architecture

The molecule features a "crowded" aromatic ring where the ortho (2-position) and meta (3-position) methyl groups create a steric pocket near the ester functionality. This substitution pattern prevents facile enzymatic hydrolysis in certain biological contexts and directs regioselectivity in subsequent electrophilic aromatic substitutions.



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Figure 1: Connectivity and substitution pattern of the target molecule.[2] Note the contiguous substitution at positions 2, 3, and 4.

Spectroscopic Signature & Properties

Reliable detection of this intermediate relies on Nuclear Magnetic Resonance (NMR).[3] The high symmetry of the methyl groups can sometimes lead to overlapping signals if resolution is insufficient.

Physical Properties

- Appearance: White crystalline solid.
- Melting Point: 63–65 °C.
- Solubility: Soluble in $CHCl_3$, DMSO, EtOAc; insoluble in water.

^1H NMR Data (400 MHz, $CDCl_3$)

The following shifts are diagnostic. The key to identification is distinguishing the ester methyl from the ether methyl, and observing the ortho-coupling of the aromatic protons.

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment
Ar-H (6)	7.73	Doublet (J = 8.8 Hz)	1H	Ortho to Ester (Deshielded)
Ar-H (5)	6.72	Doublet (J = 8.8 Hz)	1H	Ortho to Methoxy (Shielded)
Ester-Me	3.86	Singlet	3H	$-COOCH_3$
Ether-Me	3.85	Singlet	3H	$-OCH_3$
Ar-Me (2)	2.51	Singlet	3H	Sterically crowded methyl
Ar-Me (3)	2.18	Singlet	3H	Adjacent to methoxy

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*Note: The ester and ether methyl singlets often overlap or appear very close (δ 3.80–3.90 range) depending on concentration and solvent.

Synthetic Pathways

Two primary routes exist for synthesizing this ester: the Industrial Oxidation Route (preferred for scale) and the Acetal Oxidation Route (useful for late-stage functionalization).

Route A: Pinnick Oxidation & Esterification (Scalable)

This method, utilized in patent literature for SGK1 inhibitors, starts from the commercially available aldehyde.

Protocol:

- Oxidation: Dissolve 2,3-dimethyl-4-methoxybenzaldehyde in DMSO. Add a solution of $NaClO_2$ (Sodium chlorite) and NaH_2PO_4 in water dropwise while maintaining temperature <40°C. Stir for 2 hours.
    - Mechanism: The generated chlorous acid oxidizes the aldehyde to the carboxylic acid (Pinnick oxidation).
- Workup: Dilute with water. The acid precipitates. Filter and dry.[4]
- Esterification: Reflux the isolated acid in Methanol with catalytic H_2SO_4 or use MeI/K_2CO_3 in DMF.

Route B: Hypervalent Iodine Oxidation (Laboratory Scale)

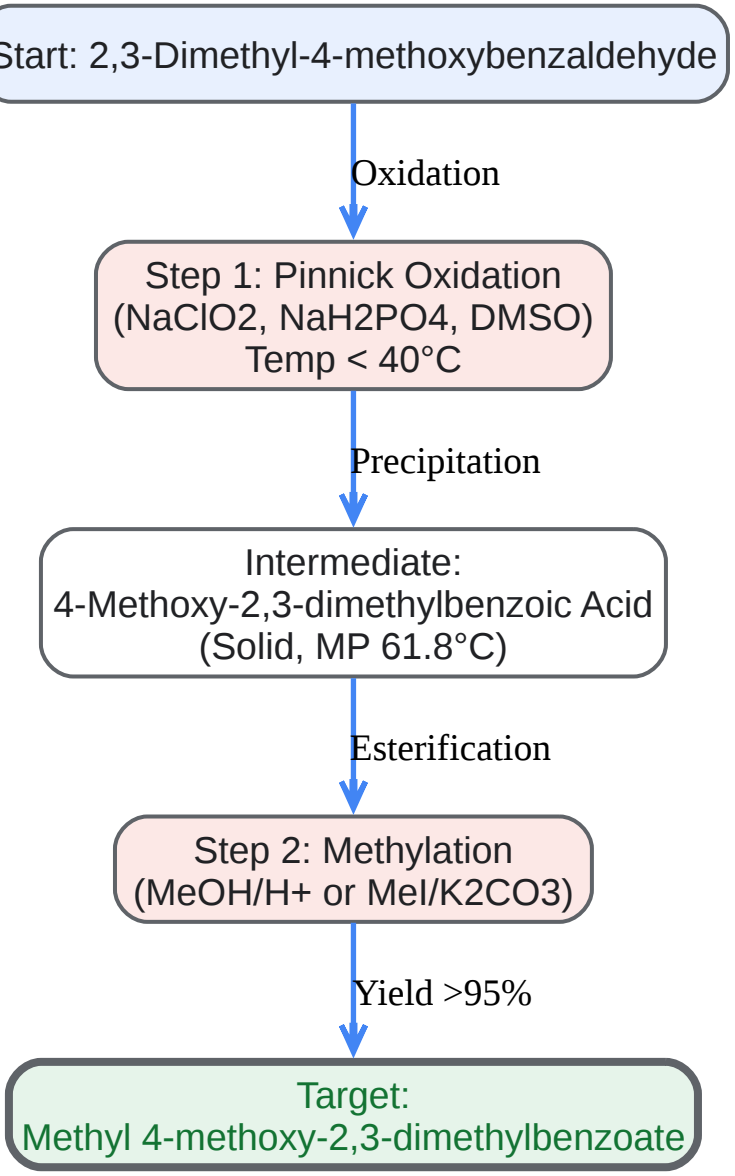
A mild approach converting benzylic acetals directly to esters using (Diacetoxyiodo)benzene (PIDA).

Protocol:

- Precursor: Start with 2-(4-methoxy-2,3-dimethylphenyl)-1,3-dioxolane.
- Reagent: Add 1.1 equiv PIDA in MeOH.

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- Conditions: Stir at room temperature.
- Result: Direct conversion to the methyl ester in >90% yield without isolating the acid.



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Figure 2: Scalable synthesis workflow from the aldehyde precursor to the target methyl ester.

Applications in Drug Discovery & Natural Products

The 4-methoxy-2,3-dimethylbenzoate scaffold is not merely a solvent or simple reagent; it is a pharmacophore fragment used in advanced medicinal chemistry.

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SGK1 Inhibitors (Oncology & Virology)

The acid form of this ester is a key intermediate in the synthesis of Serum/Glucocorticoid Regulated Kinase 1 (SGK1) inhibitors.

- Role: The benzoic acid moiety is coupled with hydrazides to form the active inhibitor.
- Therapeutic Area: These inhibitors are investigated for treating viral hepatitis and various carcinomas.[4] The 2,3-dimethyl substitution locks the conformation of the inhibitor, enhancing binding affinity to the kinase ATP pocket.

Natural Product Biosynthesis (Antifungals)

This ester represents the core scaffold of Synnemadiacid A and Synnemadoxins, metabolites isolated from the fungus Synnemapestaloides ericacearum.

- Biological Activity: These compounds exhibit potent antifungal activity against Microbotryum violaceum (MIC 2.3 μg mL^{-1}).[2][3]
- Significance: Researchers synthesizing analogs of these benzodioxinone natural products use **Methyl 4-methoxy-2,3-dimethylbenzoate** as the starting "aromatic head" to construct the polyketide chain.

References

- Synthesis of SGK1 Inhibitors: Title: SGK1 inhibitors for the prophylaxis and/or therapy of viral diseases and/or carcinomas.[4] Source: U.S. Patent Application (via Justia Patents). URL: [Link]
- Natural Product Isolation (Synnemadiacid A): Title: New 1,3-benzodioxin-4-ones from Synnemapestaloides ericacearum sp.[2][3] nov., a biosynthetic link to remarkable compounds within the Xylariales.[2][3] Source: PLOS ONE, 2018. URL:[Link][3]
- Oxidative Synthesis Methodology: Title: (Diacetoxyiodo)benzene-Mediated C–H Oxidation of Benzylic Acetals. Source: ACS Omega, 2019. URL:[Link]

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